

The Function of the ADAT1 Gene in Humans: An In-depth Technical Guide

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Compound of Interest

Compound Name: *ADAT1 Human Pre-designed
siRNA Set A*

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Abstract

The Adenosine Deaminase tRNA Specific 1 (ADAT1) gene encodes a crucial enzyme responsible for a specific post-transcriptional modification in transfer RNA (tRNA), highlighting its fundamental role in maintaining translational fidelity. This guide provides a comprehensive technical overview of the human ADAT1 gene, including its molecular function, protein architecture, and enzymatic activity. We delve into the significance of ADAT1-mediated tRNA editing for accurate protein synthesis and explore its expression profile across various human tissues. Furthermore, this document details established experimental protocols for the functional characterization of ADAT1 and discusses its potential as a therapeutic target.

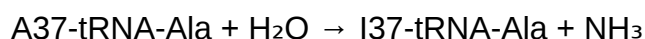
Introduction

The ADAT1 gene is a member of the adenosine deaminase acting on RNA (ADAR) family.^{[1][2]} Unlike other members of the ADAR family that are primarily involved in the editing of pre-mRNAs, ADAT1 exhibits a highly specialized function.^[3] The protein encoded by this gene, tRNA-specific adenosine deaminase 1, is responsible for the deamination of adenosine to inosine at a specific position in eukaryotic tRNAs.^{[1][2]} This modification is critical for the proper decoding of messenger RNA (mRNA) during protein synthesis.^[3]

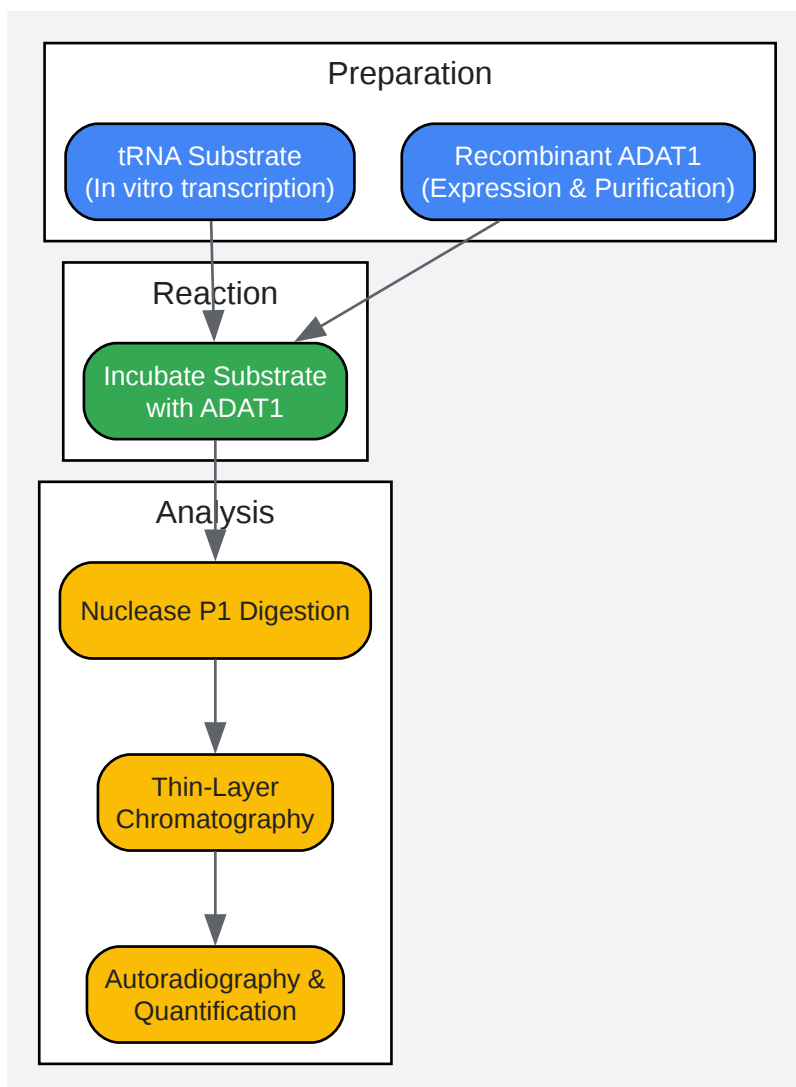
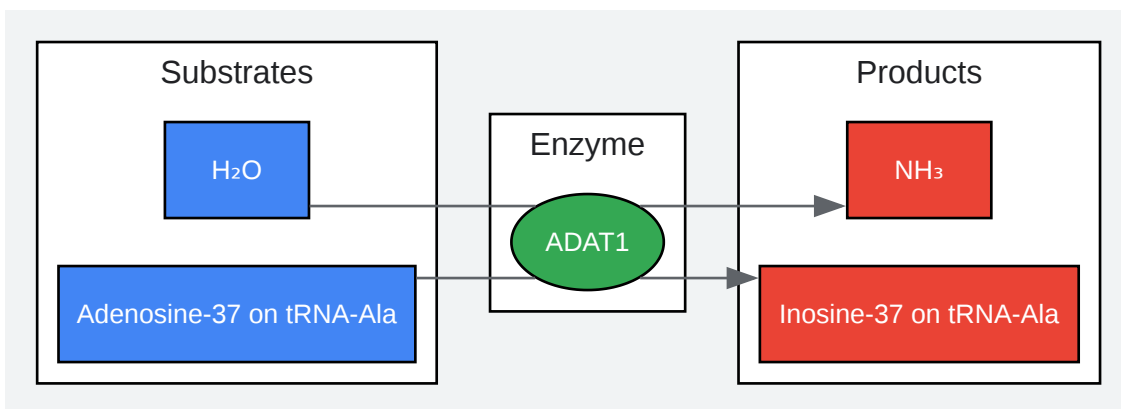
Molecular Function and Enzymatic Activity

The primary function of the ADAT1 enzyme is to catalyze the hydrolytic deamination of adenosine at position 37 (A37) to inosine (I37) in the anticodon loop of alanine tRNA (tRNA-Ala).^[3]^[4] This A-to-I editing is a critical step in tRNA maturation.^[3]

The enzymatic reaction can be summarized as follows:



This modification ensures the correct wobble pairing during translation, contributing to the overall accuracy and efficiency of protein synthesis.



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